

Common synonyms and alternative names for N-(2-Cyanoethyl)-N-ethylaniline.

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Compound of Interest

Compound Name: **N-(2-Cyanoethyl)-N-ethylaniline**

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N-(2-Cyanoethyl)-N-ethylaniline: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a core resource for understanding the chemical intermediate, **N-(2-Cyanoethyl)-N-ethylaniline**. This document provides a thorough overview of its nomenclature, chemical and physical properties, detailed experimental protocols for its synthesis, and its primary applications, with a focus on its role in dye manufacturing.

Nomenclature and Identification

N-(2-Cyanoethyl)-N-ethylaniline is a substituted aniline derivative characterized by the presence of both an ethyl and a 2-cyanoethyl group attached to the nitrogen atom. Due to its specific chemical structure, it is known by a variety of synonyms and alternative names across different chemical databases and supplier catalogs. A comprehensive list is provided below for ease of identification and literature searching.

Table 1: Synonyms and Alternative Names

Type	Name
Systematic IUPAC Name	3-(N-ethylanilino)propanenitrile
CAS Registry Number	148-87-8 [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11]
Common Synonyms	3-(Ethyl(phenyl)amino)propanenitrile [1] [7]
	3-(N-Ethylanilino)propionitrile [1] [5] [12]
	N-Ethyl-N-(2-cyanoethyl)aniline [7] [13]
	Propionitrile, 3-(N-ethylanilino)-
	N- β -Cyanoethyl-N-ethylaniline [7] [13]
	Aniline, N-ethyl-N-(2-cyanoethyl)- [7]
Other Identifiers	N-Ethyl-N-cyanoethylaniline [7]
	3-Ethyl phenyl amino propanenitrile [3]
	N-Ethyl-N-2-cyanoethyl Aniline [3]
	NSC 81243 [7] [13]

Physicochemical and Spectral Data

A summary of the key physical, chemical, and spectral properties of **N-(2-Cyanoethyl)-N-ethylaniline** is presented in the following tables to facilitate quick reference and comparison.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₄ N ₂ [3] [4] [5] [6] [7] [8] [10] [11] [14]
Molecular Weight	174.24 g/mol [5] [11]
Appearance	Colorless to yellow clear liquid [2] [4] [14]
Boiling Point	176 °C at 19 mmHg [4]
Density	1.03 g/cm ³ [10]
Purity	>98.0% (GC) [2] [4] [14]
Solubility	Slightly soluble in water; soluble in most organic solvents.

Table 3: Spectral Data

Technique	Data
Infrared (IR) Spectrum	Data compiled by the Coblenz Society, Inc. indicates characteristic peaks for aromatic C-H, aliphatic C-H, and nitrile (C≡N) stretching. [3]
Mass Spectrum (MS)	Electron ionization mass spectrum data is available through the NIST Mass Spectrometry Data Center. [12] [14]
¹ H NMR	Spectral data for the analogous compound N-(2-Cyanoethyl)-N-methylaniline shows characteristic shifts for aromatic protons, methylene protons adjacent to the nitrogen and the cyano group, and the N-alkyl protons. [1]
¹³ C NMR	Spectral data for the analogous N-(2-Cyanoethyl)-N-methylaniline reveals distinct signals for the aromatic carbons, the nitrile carbon, and the aliphatic carbons of the ethyl and cyanoethyl groups. [15]

Experimental Protocols: Synthesis

The synthesis of **N-(2-Cyanoethyl)-N-ethylaniline** is typically achieved through a two-step process involving the N-ethylation of aniline followed by cyanoethylation. The following protocol is based on established chemical patent literature.

Step 1: Synthesis of N-Ethylaniline (Condensation Reaction)

Reaction: Aniline reacts with ethanol in the presence of a catalyst to produce N-ethylaniline and N,N-diethylaniline. The desired N-ethylaniline is then purified by rectification.

Materials:

- Aniline
- Ethanol
- Binary catalyst (e.g., a mixture of phosphorus oxychloride and phosphorus trichloride)

Procedure:

- In a suitable autoclave equipped with stirring and temperature monitoring, charge aniline, ethanol, and the binary catalyst.
- Seal the autoclave and slowly heat the mixture to 230-240 °C, allowing the pressure to rise to 3-3.5 MPa.
- Maintain these conditions for approximately 10 hours.
- After the reaction is complete, cool the autoclave and vent any excess pressure.
- The resulting product mixture, containing unreacted aniline, N-ethylaniline, and N,N-diethylaniline, is then subjected to fractional distillation (rectification) to isolate pure N-ethylaniline.

Step 2: Synthesis of N-(2-Cyanoethyl)-N-ethylaniline (Addition Reaction)

Reaction: The purified N-ethylaniline from Step 1 undergoes a Michael addition reaction with acrylonitrile, catalyzed to yield the final product.

Materials:

- N-Ethylaniline (from Step 1)
- Acrylonitrile
- Catalyst (e.g., a binary catalyst system)

Procedure:

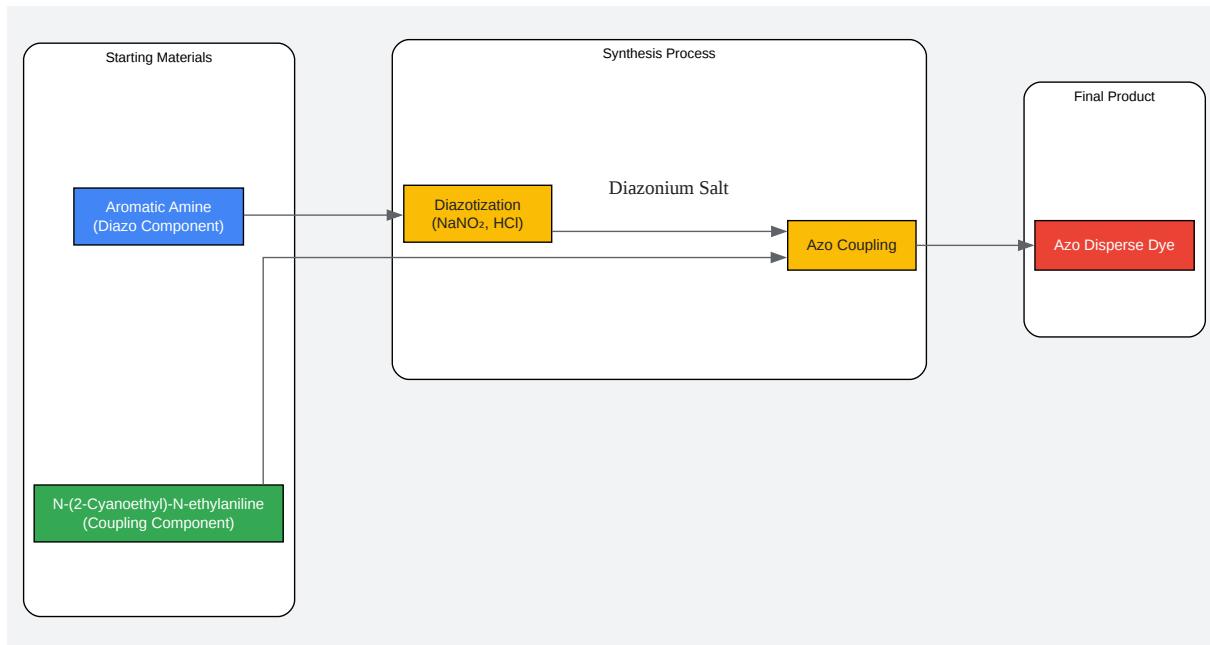
- In a reaction vessel equipped with a stirrer and temperature control, charge the pure N-ethylaniline and the catalyst.
- Slowly add acrylonitrile to the mixture while maintaining the appropriate reaction temperature.
- Allow the reaction to proceed until completion, which can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, the crude **N-(2-Cyanoethyl)-N-ethylaniline** is purified, typically by vacuum distillation, to yield the final product.

Applications and Workflow

N-(2-Cyanoethyl)-N-ethylaniline is a key intermediate in the synthesis of various organic compounds, most notably disperse dyes. These dyes are used for coloring synthetic fibers such as polyester and acetate.

Logical Workflow: Role in Disperse Dye Synthesis

The following diagram illustrates the logical workflow of how **N-(2-Cyanoethyl)-N-ethylaniline** is utilized as a coupling component in the synthesis of an azo disperse dye.



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Caption: Workflow for Azo Disperse Dye Synthesis.

Safety and Handling

N-(2-Cyanoethyl)-N-ethylaniline is a chemical that must be handled with appropriate safety precautions in a laboratory or industrial setting.

- General Handling: Avoid contact with skin, eyes, and clothing. Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Hazards: This compound can be harmful if swallowed and may cause skin and eye irritation.
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents. Keep the container tightly closed.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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